

An In-depth Technical Guide to BFC1108: Discovery and Synthesis Pathway

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Compound of Interest

Compound Name: BFC1108

Cat. No.: B505118

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An extensive search for the compound designated **BFC1108** has yielded no specific information regarding its discovery, synthesis pathway, or biological activity. The identifier "**BFC1108**" does not correspond to any publicly available data in scientific literature or chemical databases.

The search results included information on a variety of other chemical and biological entities, none of which were identified as **BFC1108**. These included:

- [11C]flumazenil: A radiolabeled benzodiazepine antagonist used in positron emission tomography (PET) imaging to study GABAA receptors in the brain, particularly in the context of epilepsy.[1]
- 2'-Fucosyllactose (2'-FL): A human milk oligosaccharide whose biosynthesis in E. coli is a subject of research for industrial production. The synthesis involves a multi-step enzymatic pathway.[2]
- Biosurfactants from Candida sphaerica and Bacillus amyloliquefaciens: These are surface-active compounds produced by microorganisms with potential applications in bioremediation and as antimicrobial agents.[3]
- FabD (malonyl-CoA:ACP transacylase): An enzyme involved in branched-chain fatty acid biosynthesis in bacteria like Bacillus insolitus.[4]

- Antimicrobial peptides and natural compounds: The search returned information on the antimicrobial effects of compounds like surfactin, polylysine, nisin, and flavonoids from *Astragalus membranaceus* against various bacteria.
- FPL 12495AA: The desglycyl metabolite of the anticonvulsant drug remacemide, which acts as an antagonist of the NMDA receptor.

It is possible that **BFC1108** is a very recent discovery not yet published, an internal compound code used within a private research entity, or an incorrect identifier. Without further clarifying information or an alternative designation for this compound, a detailed technical guide on its discovery and synthesis cannot be provided at this time.

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References

1. Ethyl 8-fluoro-5-[11C]methyl-6-oxo-4H-imidazo[1,5-a][1,4]benzodiazepine-3-carboxylate - PubMed [pubmed.ncbi.nlm.nih.gov]
2. Frontiers | Intensification of 2'-Fucosyllactose biosynthesis pathway by using a novel fucosyltransferase from *Bacillus cereus* [frontiersin.org]
3. Characterisation, surface properties and biological activity of a biosurfactant produced from industrial waste by *Candida sphaerica* UCP0995 for application in the petroleum industry - PubMed [pubmed.ncbi.nlm.nih.gov]
4. Biosynthesis of branched-chain fatty acid in bacilli: FabD (malonyl-CoA:ACP transacylase) is not essential for in vitro biosynthesis of branched-chain fatty acids. - Lookchem [lookchem.com]
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